

Dodecane-d26 CAS number and molecular weight

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Compound of Interest

Compound Name: Dodecane-d26

Cat. No.: B105161

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An In-Depth Technical Guide on Dodecane-d26

This guide provides core technical specifications for **Dodecane-d26**, a deuterated analog of n-dodecane. It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds in their work. **Dodecane-d26** is commonly used as a reference standard in nuclear magnetic resonance (NMR) spectroscopy and as a tracer in various scientific studies.^[1]

Data Presentation: Physicochemical Properties

The fundamental quantitative data for **Dodecane-d26** are summarized in the table below. These identifiers are crucial for material identification, procurement, and regulatory compliance.

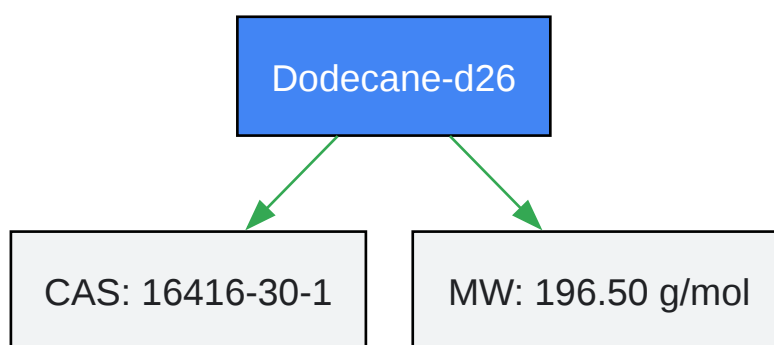
Property	Value
CAS Number	16416-30-1 ^[2]
Molecular Formula	C ₁₂ D ₂₆ ^{[1][2][3]}
Molecular Weight	196.50 g/mol
Monoisotopic Mass	196.366646224 Da

Experimental Protocols

Detailed methodologies for key experiments would be provided in this section. As this document serves as a summary of core data, specific experimental protocols are not included. Methodologies for applications such as quantitative NMR (qNMR) or as a tracer in metabolic studies would typically be detailed here.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its primary identifiers.



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Caption: Relationship between **Dodecane-d26** and its key identifiers.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. scbt.com [scbt.com]
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